

A Spectroscopic Guide to Citronellyl Valerate: Structural Elucidation and Data Interpretation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Citronellyl valerate

CAS No.: 7540-53-6

Cat. No.: B1594606

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for **Citronellyl Valerate** (also known as citronellyl pentanoate), a widely used fragrance and flavor ingredient. Aimed at researchers, scientists, and professionals in drug development and quality control, this document synthesizes foundational spectroscopic principles with practical data interpretation. We will explore the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data that, in concert, provide an unambiguous confirmation of the molecule's structure.

Introduction

Citronellyl valerate (CAS No: 7540-53-6) is the ester formed from citronellol and valeric acid.

[1] Its molecular formula is $C_{15}H_{28}O_2$ with a molecular weight of approximately 240.38 g/mol .

[1] The structural integrity and purity of this compound are critical for its application in consumer products and as a potential building block in chemical synthesis. Spectroscopic analysis is the cornerstone of quality assurance, providing a detailed fingerprint of the molecular structure.

This guide explains the theoretical and practical aspects of acquiring and interpreting the key spectroscopic data for **citronellyl valerate**.

Molecular Structure and Atom Numbering

To facilitate a clear discussion of the spectroscopic data, the following numbering scheme will be used for the atoms in **citronellyl valerate**.

Caption: Structure and numbering of **Citronellyl Valerate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. By analyzing the chemical environment of ^1H and ^{13}C nuclei, a complete structural map can be assembled.

Experimental Protocol: ^1H and ^{13}C NMR

A robust NMR analysis begins with proper sample preparation and selection of experimental parameters.

- **Sample Preparation:** Dissolve approximately 5-10 mg of **citronellyl valerate** in ~0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is a standard choice for its excellent solubilizing power for non-polar compounds and its single, well-defined residual solvent peak ($\delta \approx 7.26$ ppm for ^1H , $\delta \approx 77.16$ ppm for ^{13}C).
- **Internal Standard:** Tetramethylsilane (TMS) is added as an internal standard to reference the chemical shifts to 0 ppm.
- **Instrumentation:** Data acquisition is typically performed on a 400 MHz (or higher) spectrometer to ensure adequate signal dispersion.
- **^1H NMR Acquisition:** A standard single-pulse experiment is sufficient. Key parameters include a 30° pulse angle, an acquisition time of ~4 seconds, and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:** A proton-decoupled experiment (e.g., zgpg30) is used to produce a spectrum with singlets for each unique carbon, simplifying interpretation. A sufficient number of scans (~1024 or more) is necessary due to the low natural abundance of ^{13}C .

^1H NMR Spectral Data (Predicted)

The ^1H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. The following table details the predicted chemical shifts (δ), multiplicities, and assignments.

Proton Assignment	Predicted δ (ppm)	Multiplicity	Coupling (J, Hz)
H6	5.10	t (triplet)	$J \approx 7.1$ Hz
H1 (O-CH ₂)	4.09	t (triplet)	$J \approx 6.8$ Hz
H2' (α to C=O)	2.25	t (triplet)	$J \approx 7.5$ Hz
H5	2.00	m (multiplet)	-
H7-Me (vinylic)	1.68	s (singlet)	-
H8 (vinylic)	1.60	s (singlet)	-
H2, H3', H4'	1.65 - 1.55	m (multiplet)	-
H3, H4	1.45 - 1.25	m (multiplet)	-
H5' (terminal CH ₃)	0.92	t (triplet)	$J \approx 7.4$ Hz
H3-Me	0.90	d (doublet)	$J \approx 6.3$ Hz

Interpretation Insights:

- The triplet at ~ 5.10 ppm is characteristic of the vinylic proton (H6) on the trisubstituted double bond, coupled to the adjacent methylene protons (H5).
- The downfield triplet at ~ 4.09 ppm is indicative of the methylene protons (H1) attached to the ester oxygen, deshielded by its electronegativity.
- The triplet at ~ 2.25 ppm corresponds to the methylene protons (H2') alpha to the carbonyl group.
- The two singlets at ~ 1.68 and ~ 1.60 ppm are classic signals for the two methyl groups on a double bond.

- The upfield doublet at ~0.90 ppm arises from the methyl group attached to the chiral center (C3), coupled to the single H3 proton. The corresponding upfield triplet at ~0.92 ppm is from the terminal methyl of the valerate chain.

¹³C NMR Spectral Data (Predicted)

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule.

Carbon Assignment	Predicted δ (ppm)
C1' (C=O)	173.5
C7	131.5
C6	124.5
C1	63.0
C5	39.8
C2	37.0
C2'	34.2
C3	29.5
C4'	27.1
C4	25.7
C7-Me	22.4
C3'	19.4
C3-Me	17.6
C8	13.8
C5'	13.7

Interpretation Insights:

- The most downfield signal at ~173.5 ppm is unambiguously assigned to the carbonyl carbon (C1') of the ester.

- The two signals in the vinylic region, ~131.5 and ~124.5 ppm, correspond to the carbons of the C=C double bond (C7 and C6).
- The signal at ~63.0 ppm is characteristic of the carbon (C1) bonded to the ester oxygen.
- The remaining signals in the upfield region (~13-40 ppm) represent the aliphatic carbons of the citronellyl and valerate chains.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. Vibrations of chemical bonds correspond to specific energy absorptions in the infrared region of the electromagnetic spectrum.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a common technique that requires minimal sample preparation.

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR crystal (typically diamond or zinc selenide) is used.
- Sample Application: A single drop of neat **citronellyl valerate** liquid is placed directly onto the ATR crystal.
- Data Acquisition: A background spectrum of the clean, empty crystal is recorded first. The sample spectrum is then acquired. The instrument software automatically subtracts the background to produce the final absorbance or transmittance spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

Key IR Absorption Bands (Predicted)

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2960-2850	C-H stretch	Aliphatic (CH ₃ , CH ₂ , CH)
~1735	C=O stretch (strong, sharp)	Ester
~1670	C=C stretch (weak to medium)	Alkene
1465-1450	C-H bend	Aliphatic
1375	C-H bend (umbrella)	Methyl
1240-1160	C-O stretch (strong)	Ester

Interpretation Insights:

- The most prominent and diagnostic peak in the spectrum is the strong, sharp absorption at approximately 1735 cm⁻¹, which is definitive for the carbonyl (C=O) stretch of an aliphatic ester.
- The presence of multiple peaks in the 2960-2850 cm⁻¹ region confirms the abundance of sp³-hybridized C-H bonds in the molecule.
- A strong band between 1240-1160 cm⁻¹ corresponds to the C-O single bond stretching of the ester group, further confirming this functionality.
- A weaker absorption around 1670 cm⁻¹ is expected for the C=C stretching of the tetrasubstituted alkene, which often gives a less intense signal than less substituted alkenes.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight of a compound and its fragmentation pattern upon ionization. This pattern serves as a molecular fingerprint and allows for the confirmation of structural subunits.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the ideal method for analyzing volatile compounds like **citronellyl valerate**.

- **Sample Introduction:** A dilute solution of the sample in a volatile solvent (e.g., hexane or ethyl acetate) is injected into the gas chromatograph. The GC separates the sample from any impurities before it enters the mass spectrometer.
- **Ionization:** Electron Ionization (EI) at a standard energy of 70 eV is the most common method. This high-energy process induces reproducible fragmentation.
- **Mass Analysis:** A quadrupole mass analyzer separates the resulting positively charged fragments based on their mass-to-charge ratio (m/z).

Mass Spectrum Data and Fragmentation Analysis

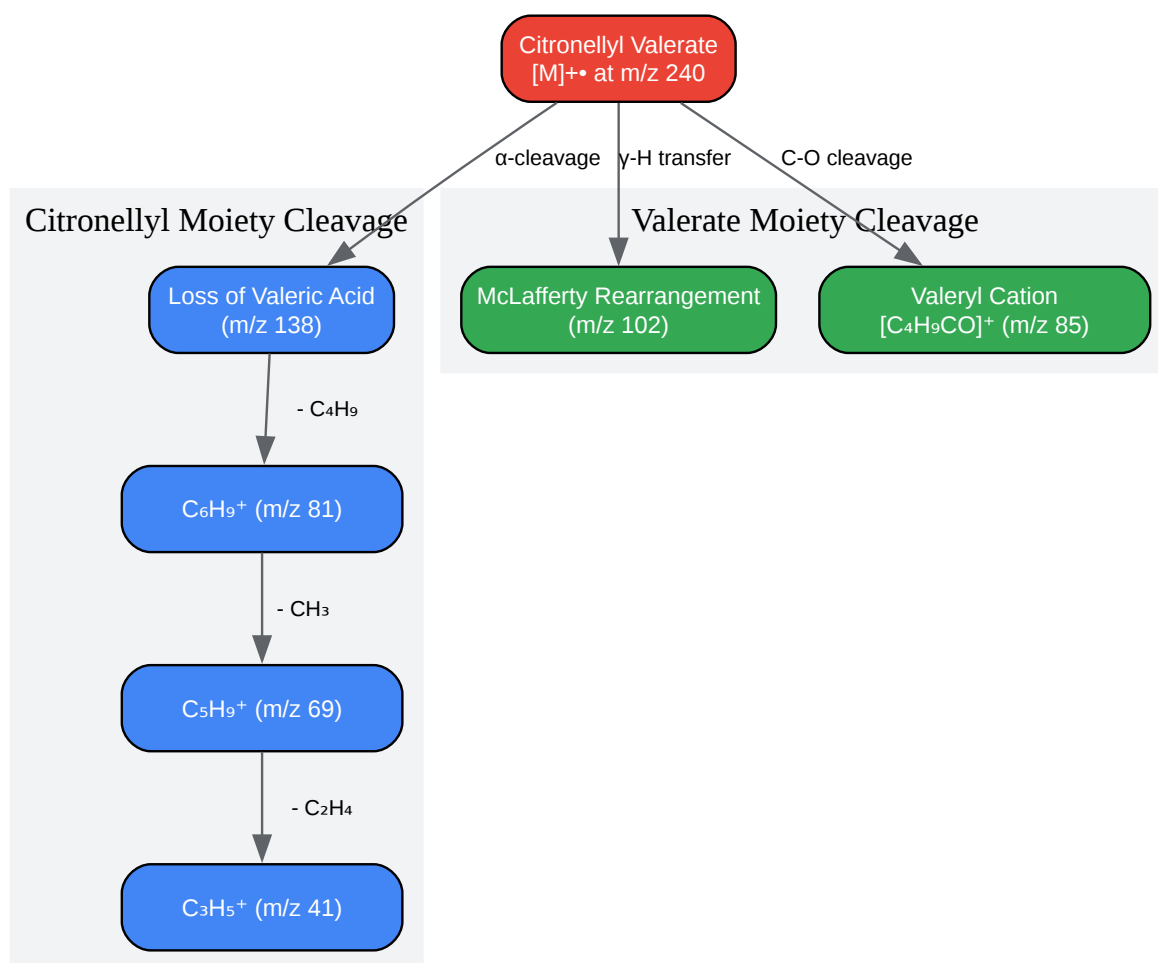
The mass spectrum of **citronellyl valerate** will not typically show a strong molecular ion peak ($M^{+\bullet}$ at m/z 240) due to the instability of the parent ion under EI conditions. The observed spectrum is dominated by fragment ions resulting from predictable bond cleavages.^[1]

Key Observed Fragments:^[1]

m/z	Relative Intensity	Proposed Fragment Identity/Origin
41	99.9	$C_3H_5^+$ (Allyl cation)
69	74.6	$C_5H_9^+$ (Isoprenyl fragment)
81	74.6	$C_6H_9^+$ (Cyclic monoterpene fragment)
85	-	$[C_4H_9CO]^+$ (Valeryl cation)
95	61.9	$C_7H_{11}^+$
102	-	McLafferty Rearrangement Product
138	-	$[C_{10}H_{18}]^{+\bullet}$ (Citronellyl radical cation)

Fragmentation Pathway Analysis:

The fragmentation of **citronellyl valerate** is driven by the locations of the functional groups (ester and alkene) and the stability of the resulting carbocations.



[Click to download full resolution via product page](#)

Caption: Key fragmentation pathways for **Citronellyl Valerate** in EI-MS.

- **α -Cleavage:** The bond between the ester oxygen and the citronellyl C1 is weak and readily cleaves, leading to the loss of the valerate moiety as a neutral molecule and formation of the citronellyl carbocation at m/z 138. This ion is often not observed but is a key intermediate.
- **Terpenoid Fragmentation:** The m/z 138 ion undergoes subsequent fragmentation characteristic of acyclic monoterpenes, producing the highly abundant ions at m/z 81, m/z 69

(isoprenyl cation), and m/z 41 (allyl cation). These are diagnostic for the citronellyl backbone.

- **McLafferty Rearrangement:** A hallmark of esters with a sufficiently long alkyl chain, this process involves the transfer of a gamma-hydrogen from the valerate chain to the carbonyl oxygen, followed by cleavage of the α - β bond. This results in the elimination of a neutral alkene (propene) and the formation of a characteristic ion at m/z 102.
- **Acylium Ion:** Cleavage of the O-C1 bond can also result in the formation of the valeryl (pentanoyl) acylium ion, $[\text{CH}_3(\text{CH}_2)_3\text{CO}]^+$, at m/z 85.

Conclusion

The combination of NMR, IR, and MS provides a powerful and self-validating system for the structural confirmation of **citronellyl valerate**. IR spectroscopy rapidly confirms the presence of the key ester and alkene functional groups. Mass spectrometry corroborates the molecular weight and provides definitive evidence for the distinct citronellyl and valerate substructures through its fragmentation pattern. Finally, ^1H and ^{13}C NMR spectroscopy offers a complete, high-resolution map of the entire carbon-hydrogen framework, allowing for the unambiguous assignment of every atom in the molecule. Together, these techniques form the foundation of analytical chemistry for ensuring the identity, purity, and quality of fine chemicals in research and industry.

References

- PubChem. **Citronellyl valerate** | $\text{C}_{15}\text{H}_{28}\text{O}_2$ | CID 61416. National Center for Biotechnology Information. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Citronellyl valerate | $\text{C}_{15}\text{H}_{28}\text{O}_2$ | CID 61416 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [A Spectroscopic Guide to Citronellyl Valerate: Structural Elucidation and Data Interpretation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594606/docs#a-spectroscopic-guide-to-citronellyl-valerate-structural-elucidation-and-data-interpretation\]](https://www.benchchem.com/product/b1594606/docs#a-spectroscopic-guide-to-citronellyl-valerate-structural-elucidation-and-data-interpretation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)